

Application Notes and Protocols: Methyl 3-oxoheptanoate in Cosmetic Formulations

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Compound of Interest

Compound Name: Methyl 3-oxoheptanoate

Cat. No.: B126765

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Introduction

Methyl 3-oxoheptanoate (CAS 39815-78-6) is a versatile organic compound with applications in the flavor, fragrance, and pharmaceutical industries.[1][2] In the context of cosmetics, it is primarily utilized for its pleasant, fruity fragrance.[1][2] While there are mentions of its "potential skin-conditioning properties," there is a notable lack of publicly available scientific literature and quantitative data to substantiate specific biological effects on the skin.[1][2]

These application notes provide a comprehensive overview of the known and potential uses of **Methyl 3-oxoheptanoate** in cosmetic formulations. Given the absence of specific efficacy data, this document focuses on its established role as a fragrance component and outlines general protocols for formulation, stability, and safety assessment based on standard cosmetic science practices. Additionally, a hypothetical mechanism of action is proposed to guide future research into its potential skin-conditioning benefits.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 3-oxoheptanoate** is presented in Table 1. This information is crucial for formulation development, particularly for ensuring solubility and stability.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₃	[3]
Molecular Weight	158.19 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	94 - 96 °C at 10 mmHg	[1]
Density	0.990 g/mL	[1]
Refractive Index	1.430	[1]
Storage Conditions	0 - 8 °C	[1]

Applications in Cosmetic Formulations

Fragrance Component

The primary and well-documented application of **Methyl 3-oxoheptanoate** in cosmetics is as a fragrance ingredient.[1][2] Its fruity aroma enhances the sensory experience of a wide range of products.

Typical Use Levels:

- Leave-on Products (creams, lotions): 0.1% - 0.5%[4]
- Rinse-off Products (cleansers, shampoos): 0.2% - 1.0%[4]

The final concentration should be determined based on the desired scent intensity and the overall formulation matrix, as the fragrance profile can be affected by interactions with other ingredients.[4]

Potential as a Skin-Conditioning Agent

Methyl 3-oxoheptanoate is often categorized as a potential skin-conditioning agent.[1][2] This is a broad classification for ingredients that help to maintain the skin in good condition. As an ester, it may possess emollient properties, which contribute to skin softness and smoothness by forming a semi-occlusive layer that reduces transepidermal water loss (TEWL).[5][6][7][8]

However, it is critical to note that there is no specific, publicly available data from clinical or in-vitro studies to validate its efficacy as a skin-conditioning agent. Further research is required to determine if it offers benefits beyond its fragrance properties.

Experimental Protocols

The following protocols are generalized for the incorporation and testing of a new ingredient like **Methyl 3-oxoheptanoate** in cosmetic formulations.

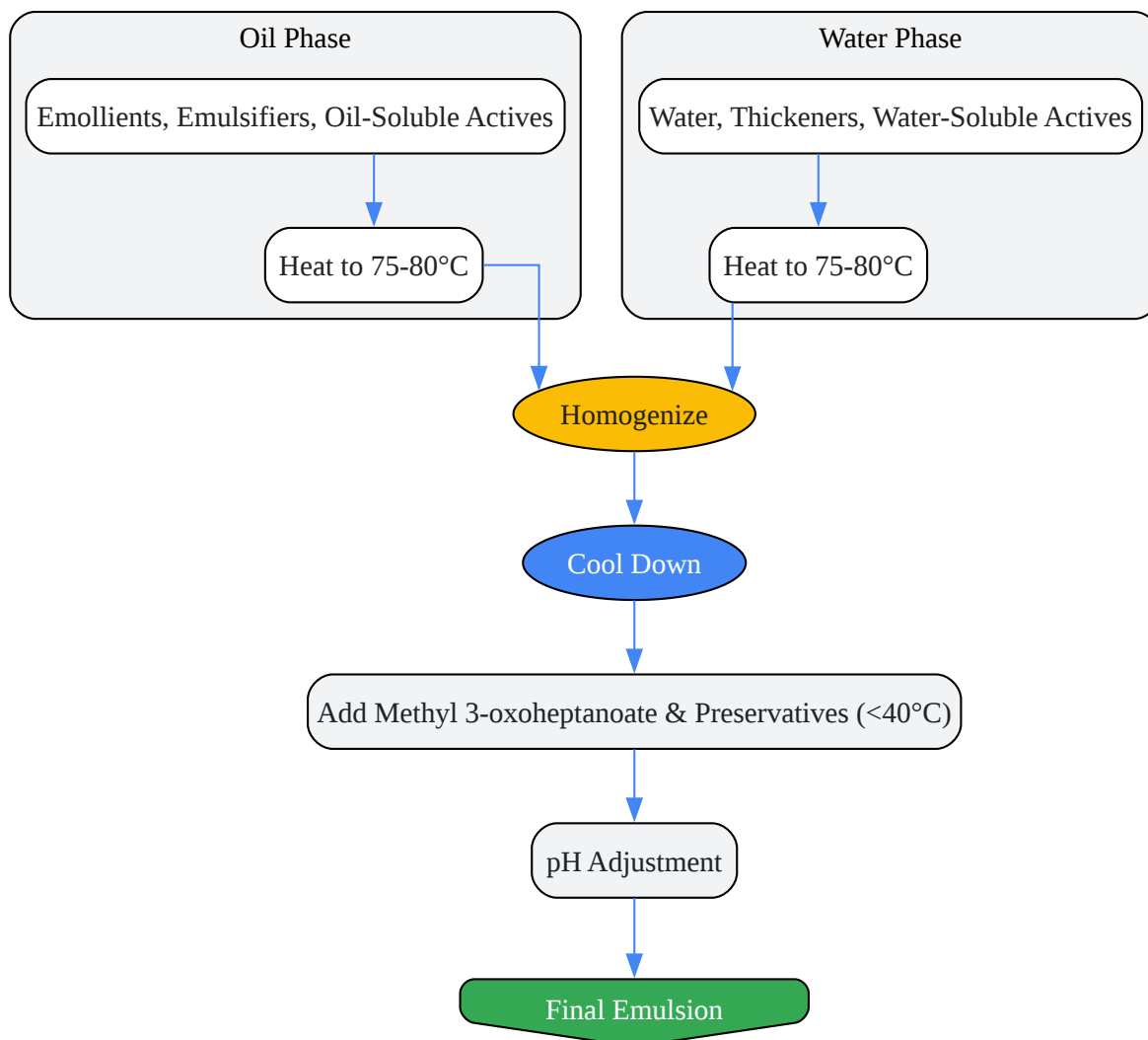
Formulation Protocols

4.1.1. Oil-in-Water (O/W) Emulsion (Lotion/Cream)

This is a common base for many cosmetic products.

Procedure:

- **Oil Phase Preparation:** Combine emollients, emulsifiers, and any oil-soluble active ingredients. Heat to 75-80°C until all components are melted and uniform.
- **Water Phase Preparation:** Disperse any thickeners in deionized water and heat to 75-80°C. Add any water-soluble active ingredients.
- **Emulsification:** Slowly add the oil phase to the water phase under high-speed homogenization.
- **Cooling:** Reduce the speed of mixing and allow the emulsion to cool.
- **Addition of Heat-Sensitive Ingredients:** Once the emulsion has cooled to below 40°C, add heat-sensitive ingredients such as preservatives and **Methyl 3-oxoheptanoate**. Mix until uniform.^[9]
- **pH Adjustment:** Adjust the pH to the desired range for skin compatibility (typically 4.5-6.5).



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Fig. 1: O/W Emulsion Formulation Workflow

Stability Testing

Stability testing is crucial to ensure the product maintains its physical, chemical, and microbiological quality over its shelf life.

Protocol:

- Sample Preparation: Prepare samples of the final formulation in the intended packaging.
- Storage Conditions: Store samples at various temperatures and humidity levels (e.g., room temperature (25°C/60% RH), accelerated conditions (40°C/75% RH), and freeze-thaw cycles (-10°C to 25°C)).
- Evaluation Timepoints: Evaluate the samples at specified intervals (e.g., 1, 2, 3, and 6 months for accelerated testing).
- Parameters to Assess:
 - Physical: Appearance, color, odor, pH, viscosity, and phase separation.
 - Chemical: Concentration of **Methyl 3-oxoheptanoate** (using techniques like GC-MS) and any other active ingredients.
 - Microbiological: Microbial count to ensure the preservation system is effective.

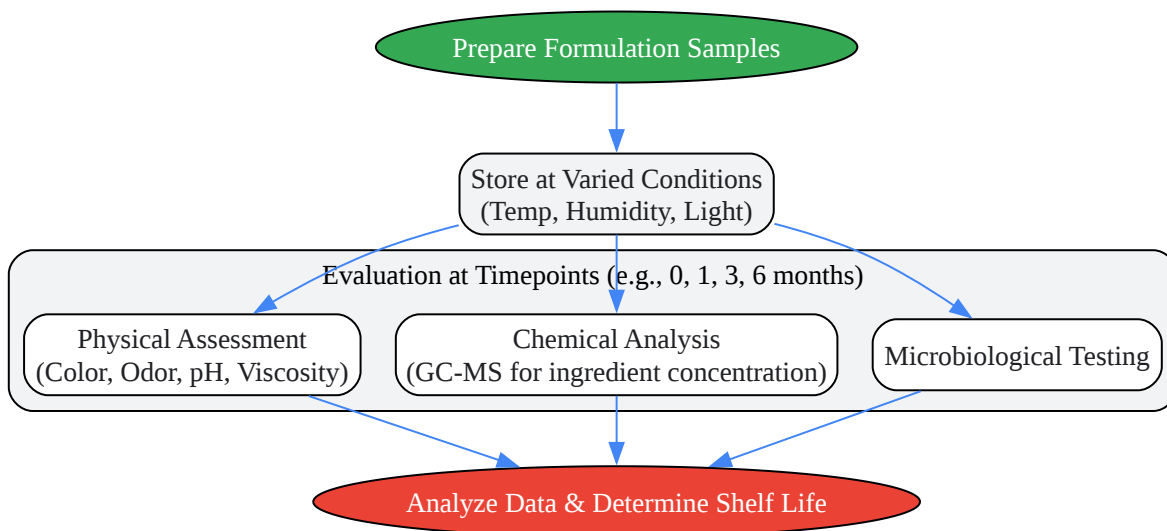
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Fig. 2: Cosmetic Stability Testing Workflow

Safety and Efficacy Testing

4.3.1. In-Vitro Skin Irritation

Given that **Methyl 3-oxoheptanoate** is classified as a potential skin irritant, an in-vitro assessment is a critical first step.

Protocol using Reconstructed Human Epidermis (RhE) Model (e.g., EpiDerm™, EPISKIN™):

- Tissue Preparation: Culture the RhE tissues to the appropriate stage of differentiation.
- Application: Apply a defined amount of the cosmetic formulation containing **Methyl 3-oxoheptanoate** directly to the tissue surface.
- Incubation: Incubate for a specified period (e.g., 60 minutes).[\[1\]](#)
- Rinsing: Remove the test substance by rinsing.
- Post-Incubation: Incubate the tissues in fresh medium for a post-exposure period (e.g., 42 hours).[\[1\]](#)
- Viability Assessment: Determine cell viability using a quantitative assay such as the MTT assay.[\[10\]](#)[\[11\]](#) A significant reduction in viability compared to the negative control indicates irritation potential.

4.3.2. Human Repeat Insult Patch Test (HRIPT)

To assess the potential for sensitization (allergic contact dermatitis), an HRIPT should be conducted. This is typically performed by a specialized clinical research organization.

Protocol Overview:

- Induction Phase: A patch containing the test material is applied to the skin of human volunteers for 24-48 hours, multiple times over a few weeks.
- Rest Phase: A rest period of approximately two weeks follows the induction phase.

- Challenge Phase: A challenge patch is applied to a new skin site to determine if sensitization has occurred.
- Scoring: Skin reactions are scored by a trained professional.

Safety and Toxicology

The available safety data for **Methyl 3-oxoheptanoate** is summarized in Table 2. It is important to note that this information is based on GHS classification and not on specific cosmetic safety assessments.

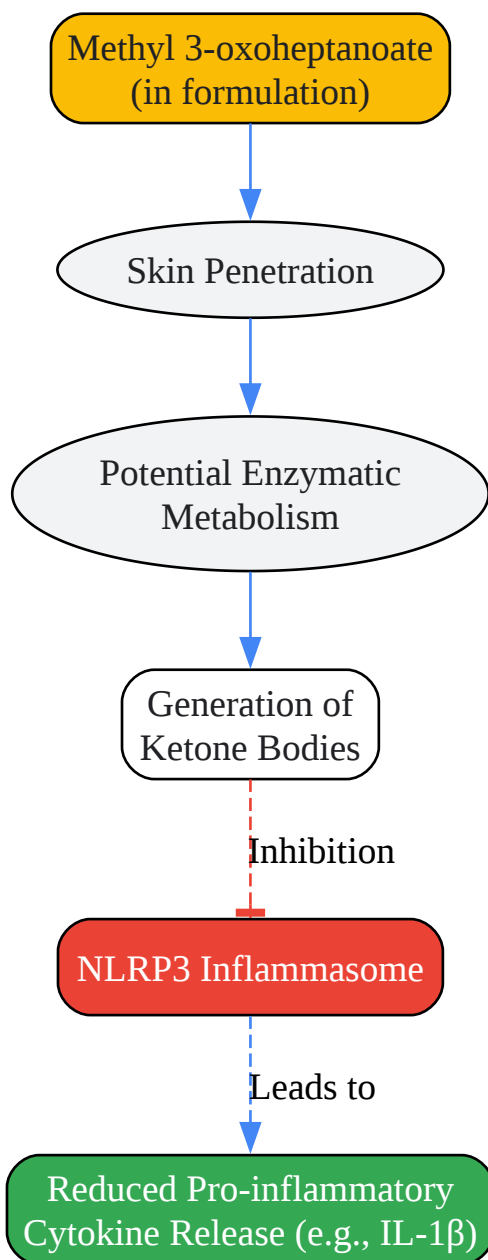
Hazard Statement	Classification	Precautionary Statements
H315: Causes skin irritation	Skin Irrit. 2	P264, P280, P302+P352, P332+P313, P362+P364
H319: Causes serious eye irritation	Eye Irrit. 2A	P264, P280, P305+P351+P338, P337+P313
H335: May cause respiratory irritation	STOT SE 3	P261, P271, P304+P340, P312, P403+P233, P405, P501

(Source: PubChem CID 546075)

Potential Mechanism of Action (Hypothetical)

While no specific signaling pathways have been elucidated for **Methyl 3-oxoheptanoate** in skin, research into other ketones and keto esters suggests a potential for anti-inflammatory effects. This provides a basis for a hypothetical mechanism of action that could be investigated.

Ketone bodies have been shown to modulate the NLRP3 inflammasome, a key component of the innate immune system involved in inflammatory skin conditions. It is plausible that, as a keto ester, **Methyl 3-oxoheptanoate** could be metabolized in the skin to produce ketone bodies or exert direct effects on inflammatory pathways.



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